Spectroscopic Analysis of Methyl (E)-3-Morpholinoacrylate: A Comparative Technical Guide

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Compound of Interest	
Compound Name:	*Methyl (E)-3-Morpholinoacrylate*
CAS No.:	*101471-73-2*
Cat. No.:	*B1277401*

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Process Development Scientists Topic: Characterization, differentiation, and validation of **Methyl (E)-3-Morpholinoacrylate** via NMR, IR, and MS.

Executive Summary & Compound Significance

Methyl (E)-3-morpholinoacrylate is a pivotal "push-pull" enaminone intermediate used extensively in the synthesis of heterocyclic pharmacophores, including 1,4-dihydropyridines and 1,2,3-triazoles. Its chemical utility stems from the electronic polarization between the electron-donating morpholine nitrogen and the electron-withdrawing ester carbonyl.

In drug development, the stereochemical purity of this intermediate is critical. The (E)-isomer is typically the thermodynamic product and the required geometric form for predictable cycloaddition kinetics. This guide provides a self-validating spectroscopic framework to distinguish the target (E)-isomer from its (Z)-analog and potential process impurities.

Key Physical Properties

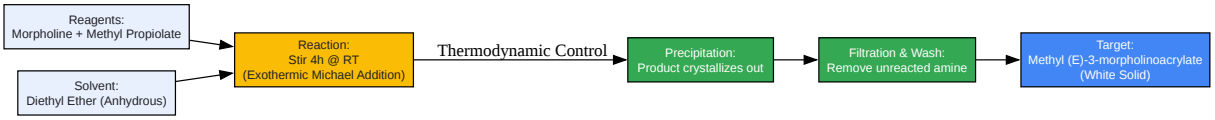
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Property	Value	Notes
Appearance	White Crystalline Solid	Distinct from liquid precursors
Melting Point	75–76 °C	Sharp melt indicates high purity
Solubility	$CHCl_3$, DCM, MeOH	Poor solubility in non-polar ethers (facilitates purification)
Rf Value	0.76	Solvent: Diethyl ether/Petroleum ether (1:[1][2]1)

Synthesis & Self-Validating Protocol

To ensure the spectroscopic data presented is grounded in a reproducible reality, we define the synthesis route. The reaction between methyl propiolate and morpholine is a self-validating process because the product precipitates from the reaction medium (diethyl ether), driving the equilibrium toward the thermodynamic (E)-isomer.

Workflow Diagram



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Figure 1: Self-validating synthesis workflow. The precipitation step acts as an in-situ purification, selectively isolating the polar enaminone product.

Spectroscopic Characterization (The Core Analysis)

The definitive identification of the (E)-isomer relies on Nuclear Magnetic Resonance (NMR). The coupling constant (

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) across the alkene double bond is the primary discriminator.

A. Proton NMR (H NMR) Analysis

Solvent: CDCl

, 300 MHz

Signal Assignment	Chemical Shift (ppm)	Multiplicity	Coupling Constant ( )	Structural Insight
H-3 (Vinyl)	7.34	Doublet (d)	12.0 Hz	Deshielded by N-induction; Large confirms (E)-geometry.
H-2 (Vinyl)	4.67	Doublet (d)	12.0 Hz	Shielded by resonance (enamine effect); Upfield from typical acrylates.
Morpholine (-O-CH -)	3.69	Triplet (t)	~4.8 Hz	Characteristic ether protons of the morpholine ring.
Methoxy (-OCH)	3.65	Singlet (s)	-	Methyl ester group.
Morpholine (-N-CH -)	3.20 - 3.40	Multiplet (m)	-	Nitrogen-adjacent protons (broadened due to rotameric exchange).

Expert Insight: The "Push-Pull" Resonance Effect

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The dramatic chemical shift difference between H-3 (7.34 ppm) and H-2 (4.67 ppm) validates the "push-pull" nature. The nitrogen lone pair donates electron density into the

-system, placing a significant partial negative charge on the

-carbon (C-2), shielding H-2. Conversely, H-3 is deshielded by the inductive effect of the nitrogen and the anisotropy of the double bond.

B. Infrared (IR) Spectroscopy

IR provides a quick check for functional group integrity.

- C=O Stretch (Ester): 1696 cm^{-1}.[1] Note: This is lower than a typical saturated ester (~1740 cm^{-1}) due to conjugation with the enamine double bond (single bond character increases).
- C=C Stretch: 1603 cm^{-1}.[1] Strong absorption due to the highly polarized double bond.

Comparative Analysis: Product vs. Alternatives

In a development context, you must distinguish the target product from its geometric isomer and starting materials.

Comparison 1: (E)-Isomer vs. (Z)-Isomer

The (Z)-isomer is often a kinetic impurity or formed via photo-isomerization.

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Feature	Methyl (E)-3-morpholinoacrylate	(Z)-Isomer Alternative	Differentiation Logic
Coupling ( )	12.0 – 13.5 Hz	7.0 – 10.0 Hz	Primary Metric. Trans-coupling is always larger in these systems.
Thermodynamics	Stable (Solid)	Unstable (Oil/Mix)	Steric repulsion between the morpholine ring and ester group destabilizes the (Z)-form.
H-3 Shift	~7.34 ppm	~6.80 - 7.00 ppm	(Z)-isomer protons often appear slightly upfield due to different anisotropy.

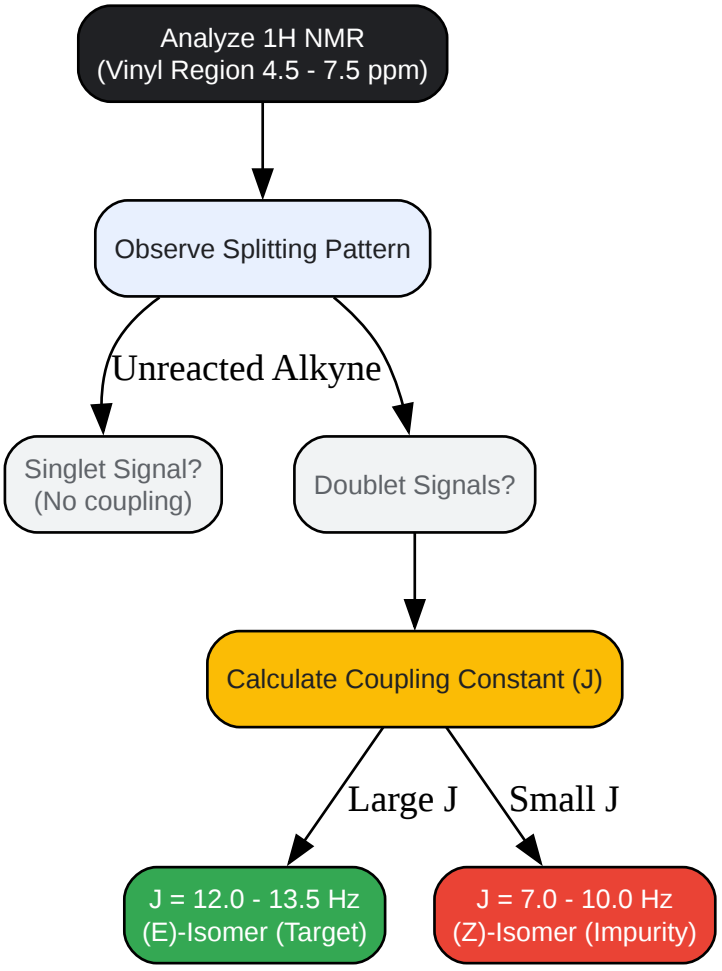
Comparison 2: Product vs. Precursors

Incomplete reaction is a common failure mode.

Feature	Product (Enaminone)	Precursor (Methyl Propiolate)	Precursor (Morpholine)
Alkene Region	Two Doublets ( )	Singlet (~3.8 ppm, Alkyne CH)	None
Physical State	White Solid	Liquid (Lachrymator)	Liquid (Amine odor)
IR Carbonyl	1696 cm^{-1} (Conjugated)	1720 cm^{-1} (Alkyne ester)	None

Decision Tree for Isomer Identification

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Figure 2: Spectroscopic decision tree for confirming geometric purity.

Experimental Protocols

Protocol A: Synthesis of **Methyl (E)-3-morpholinoacrylate**

- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and an addition funnel.
- Charge: Add Morpholine (1.0 g, 10 mmol) and anhydrous Diethyl Ether (50 mL).
- Addition: Dissolve Methyl Propiolate (0.88 g, 10 mmol) in Diethyl Ether (15 mL) and add dropwise over 20 minutes at room temperature.

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- Observation: The solution will warm slightly (exothermic).

- Reaction: Stir for 4 hours. A white precipitate will form progressively.
- Workup: Filter the solid under vacuum. Wash the filter cake with cold diethyl ether (

  mL) to remove unreacted amines.
- Drying: Dry in a vacuum desiccator.
- Yield: Expect 85-95% yield of white crystals (mp 75°C).

Protocol B: NMR Sample Preparation

- Weigh 10 mg of the dry solid.
- Dissolve in 0.6 mL of CDCl

  (Chloroform-d).

  - Note: Avoid DMSO-d

    if possible, as it may induce E/Z isomerization over long periods due to its polarity, although the (E)-isomer remains dominant.

- Acquire spectrum with a spectral width of -2 to 14 ppm.

References

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